

Introduction: Situating 1-Butyl-2-nitrobenzene in Synthetic Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Butyl-2-nitrobenzene

CAS No.: 7137-55-5

Cat. No.: B1266369

[Get Quote](#)

1-Butyl-2-nitrobenzene ($C_{10}H_{13}NO_2$) is an aromatic organic compound that belongs to the nitrobenzene family. Characterized by a benzene ring substituted with a butyl group and a nitro group at adjacent (ortho) positions, this molecule serves as a valuable, though specialized, intermediate in organic synthesis. While not a household name in pharmaceuticals, its structural motifs—the lipophilic alkyl chain and the synthetically versatile nitro group—are of significant interest to researchers in medicinal chemistry and materials science. The strategic placement of these groups offers a unique platform for creating more complex molecular architectures.

The presence of the nitro group, a strong electron-withdrawing group, profoundly influences the electronic properties of the aromatic ring, deactivating it towards electrophilic substitution. Conversely, this same group is a key precursor to the corresponding aniline, a foundational building block in the synthesis of countless dyes, polymers, and, most importantly for this audience, pharmacologically active agents. The n-butyl group, in contrast, is an electron-donating group that increases the molecule's lipophilicity, a critical parameter for modulating the pharmacokinetic profiles of potential drug candidates.

This guide provides an in-depth examination of **1-butyl-2-nitrobenzene**, from its fundamental physicochemical properties and spectroscopic signature to its synthesis, reactivity, and potential applications in drug discovery.

Section 1: Molecular Identity and Physicochemical Properties

Understanding the fundamental properties of a compound is the bedrock of its application in a laboratory setting. **1-Butyl-2-nitrobenzene** is a clear, light yellow to amber liquid under standard conditions. Its identity is established by a unique combination of identifiers and physical constants.

Property	Value	Source(s)
IUPAC Name	1-butyl-2-nitrobenzene	
Chemical Formula	C ₁₀ H ₁₃ NO ₂	
Molecular Weight	179.22 g/mol	
CAS Number	7137-55-5	
Appearance	Clear light yellow to dark green liquid	
Density	1.06 g/cm ³	
Boiling Point	127 °C at 10 mmHg	
Refractive Index	1.5200-1.5240	
SMILES	CCCCC1=CC=CC=C1[O-]	
InChIKey	RSVIEXUVWMYRGB-UHFFFAOYSA-N	

Section 2: Spectroscopic Characterization

Spectroscopic analysis provides an unambiguous fingerprint of a molecule's structure. The following data, based on established principles and data from isomeric and related compounds,

outlines the expected spectroscopic signature of **1-butyl-2-nitrobenzene**.

Technique	Expected Observations
^1H NMR	Aromatic Region (approx. 7.2-7.8 ppm): Four distinct signals corresponding to the four protons on the substituted benzene ring. The proton ortho to the nitro group will be the most downfield. Alkyl Region (approx. 0.9-2.8 ppm): A triplet around 0.9 ppm (CH_3), two multiplets between 1.3-1.8 ppm (two internal CH_2 groups), and a triplet around 2.8 ppm (CH_2 group attached to the ring), deshielded by the aromatic system.
^{13}C NMR	Aromatic Region (approx. 120-150 ppm): Six signals are expected. The carbon bearing the nitro group (C2) would be significantly downfield (around 150 ppm), and the carbon bearing the butyl group (C1) would also be downfield. The other four aromatic carbons would appear between 120-135 ppm. Alkyl Region (approx. 14-35 ppm): Four distinct signals for the butyl group carbons.
IR Spectroscopy	Nitro Group (NO_2): Two strong, characteristic absorption bands are the most telling feature. An asymmetric stretching band around 1520-1560 cm^{-1} and a symmetric stretching band around 1345-1385 cm^{-1} . Aromatic Ring: C-H stretching vibrations above 3000 cm^{-1} , and C=C stretching vibrations in the 1450-1600 cm^{-1} region. Alkyl Group (C-H): Stretching vibrations just below 3000 cm^{-1} (approx. 2850-2960 cm^{-1}).
Mass Spec (EI)	Molecular Ion (M^+): A clear peak at $m/z = 179$ corresponding to the molecular weight. Key Fragments: Loss of the nitro group ($-\text{NO}_2$, 46 amu) leading to a peak at $m/z = 133$. Loss of an oxygen atom ($-\text{O}$, 16 amu) from the nitro group

to give a peak at $m/z = 163$. Fragmentation of the butyl chain, such as the loss of a propyl radical ($-C_3H_7$, 43 amu) to yield a prominent peak at $m/z = 136$.

Section 3: Synthesis and Key Reactions

The synthesis and subsequent chemical transformations of **1-butyl-2-nitrobenzene** are central to its utility as a chemical intermediate.

Proposed Synthesis: Electrophilic Nitration of Butylbenzene

A standard and logical approach to synthesizing **1-butyl-2-nitrobenzene** is through the direct electrophilic aromatic substitution (nitration) of butylbenzene. The butyl group is an ortho-, para-directing activator, meaning the reaction will yield a mixture of 2-nitro and 4-nitro isomers, which must then be separated.

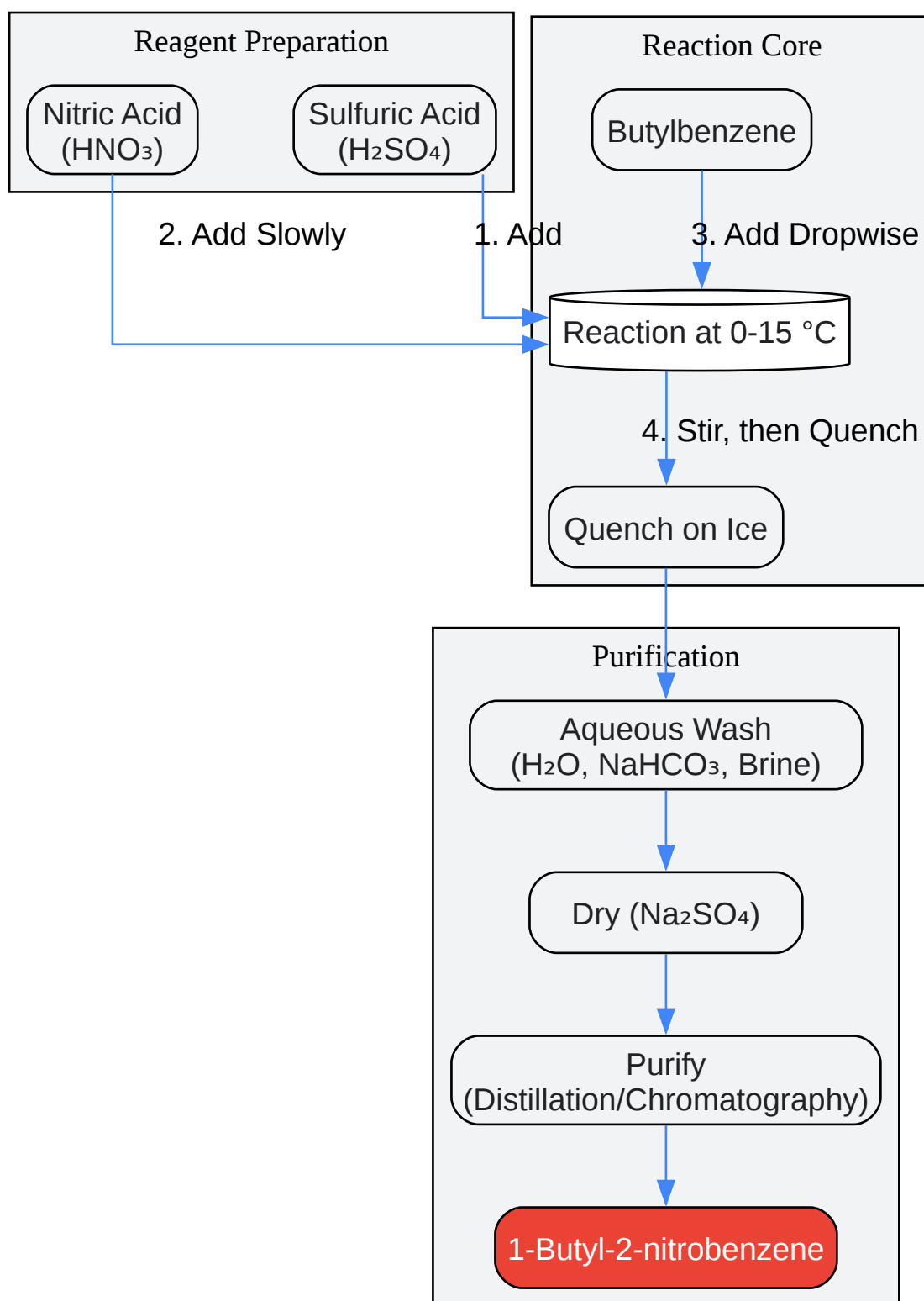
Protocol: Nitration of Butylbenzene

- **Reaction Setup:** In a three-necked flask equipped with a dropping funnel, magnetic stirrer, and thermometer, cool a mixture of concentrated sulfuric acid (H_2SO_4) to 0-5 °C in an ice bath.
- **Nitrating Mixture:** Slowly add concentrated nitric acid (HNO_3) to the cooled sulfuric acid with continuous stirring, ensuring the temperature does not exceed 10 °C. This forms the active nitronium ion (NO_2^+).
- **Substrate Addition:** Add butylbenzene dropwise from the funnel to the nitrating mixture. The rate of addition should be controlled to maintain the reaction temperature below 15 °C.
- **Reaction:** After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours to ensure the reaction goes to completion.
- **Quenching:** Carefully pour the reaction mixture over crushed ice to quench the reaction and precipitate the oily product mixture.

- **Workup:** Separate the organic layer. Wash it sequentially with cold water, a dilute sodium bicarbonate solution (to neutralize residual acid), and finally with brine.
- **Drying and Purification:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate. Remove the solvent under reduced pressure. The resulting isomeric mixture of **1-butyl-2-nitrobenzene** and 1-butyl-4-nitrobenzene can be separated using fractional distillation or column chromatography.

Causality Behind Experimental Choices:

- **Sulfuric Acid Catalyst:** H_2SO_4 acts as both a catalyst and a dehydrating agent, protonating nitric acid to facilitate the formation of the highly electrophilic nitronium ion (NO_2^+), which is the active agent in the substitution.
- **Low Temperature Control:** The nitration reaction is highly exothermic. Maintaining a low temperature is crucial to prevent over-nitration (dinitration) and to minimize side reactions, ensuring better control and safety.
- **Aqueous Workup:** The washing steps are essential to remove the strong acid catalyst and any unreacted reagents, which is critical for the stability and purity of the final product.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of **1-butyl-2-nitrobenzene**.

Key Reactivity: Reduction to 2-Butylaniline

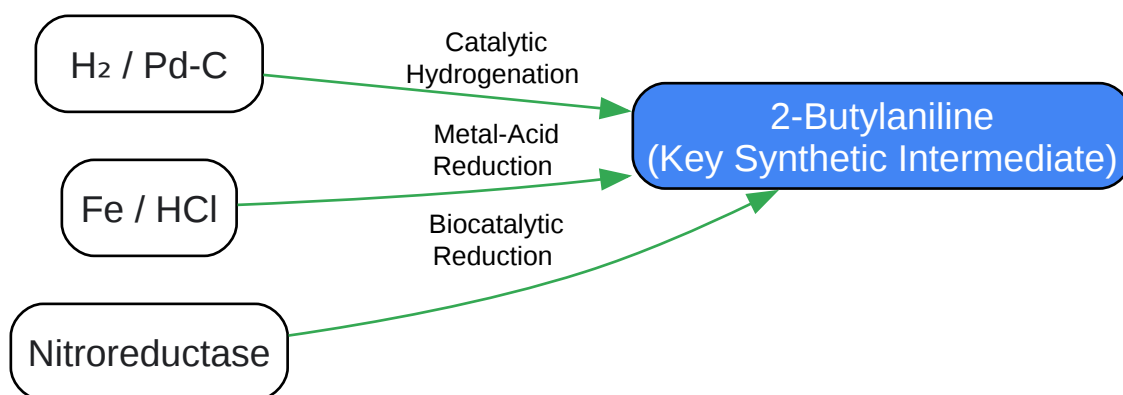
The most significant reaction for drug development professionals is the reduction of the nitro group to an amine. This transformation opens the door to a vast array of subsequent chemical modifications, as the resulting 2-butylaniline is a versatile nucleophile.

Common methods for this reduction include:

- **Catalytic Hydrogenation:** Using hydrogen gas (H_2) with a metal catalyst such as Palladium (Pd), Platinum (Pt), or Nickel (Ni). This is often a clean and high-yielding method.
- **Metal-Acid Reduction:** Classic methods using metals like Tin (Sn) or Iron (Fe) in the presence of a strong acid like hydrochloric acid (HCl).
- **Biocatalysis:** Emerging studies show that nitroreductase enzymes can be used for the clean and efficient reduction of nitroaromatics to anilines under benign conditions.

This conversion is pivotal because the aniline functional group is a key component in approximately 25% of all pharmaceuticals.

1-Butyl-2-nitrobenzene



[Click to download full resolution via product page](#)

Caption: Key synthetic transformation of **1-butyl-2-nitrobenzene**.

Section 4: Relevance in Drug Discovery and Development

While **1-butyl-2-nitrobenzene** itself is not a therapeutic agent, its value lies in its potential as a scaffold or intermediate in the synthesis of novel drug candidates.

- **Precursor to Bioactive Anilines:** As detailed above, the reduction to 2-butylaniline is the most critical application. This aniline can then be used in a multitude of coupling reactions (e.g., amide bond formation, Buchwald-Hartwig amination) to build more complex molecules. The resulting structures are common in kinase inhibitors, GPCR ligands, and other drug classes.
- **Modulation of Physicochemical Properties:** The n-butyl group is a classic substituent used to increase lipophilicity (logP). In drug design, systematically modifying alkyl chain length is a common strategy to optimize a compound's absorption, distribution, metabolism, and excretion (ADME) profile, potentially improving membrane permeability and oral bioavailability.
- **Scaffold for Fragment-Based Drug Discovery (FBDD):** The core structure can be viewed as a fragment that combines aromaticity with a defined lipophilic vector. In FBDD, such fragments can be screened for weak binding to a biological target, with subsequent "growing" or "linking" efforts building upon the initial hit to create a potent lead compound. The nitro group's reactivity makes it an ideal handle for these subsequent modifications.

Although nitroaromatic compounds can sometimes be associated with toxicity, their role as synthetic intermediates is undisputed. In a multi-step synthesis, the nitro group is typically transformed early in the sequence, mitigating concerns about its presence in the final drug molecule.

Section 5: Safety and Handling

Nitroaromatic compounds must be handled with caution. Based on data for nitrobenzene and related compounds, the following precautions are essential.

- **Toxicity:** Nitrobenzene and its analogues are toxic if swallowed, inhaled, or absorbed through the skin. They can interfere with the blood's ability to carry oxygen, leading to methemoglobinemia.

- **Carcinogenicity:** Nitrobenzene is suspected of causing cancer and may cause reproductive harm. It should be handled as a potential carcinogen with extreme caution.
- **Handling:** Always work in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment (PPE), including nitrile or butyl rubber gloves, safety goggles, and a lab coat. Avoid inhalation of vapors and direct contact with skin and eyes.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. It is a combustible liquid.
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.

Conclusion

1-Butyl-2-nitrobenzene is a specialized chemical building block whose value is primarily realized through its chemical transformations. For researchers and professionals in drug development, its significance is not as an end product, but as a strategic starting point. The compound cleverly combines a lipophilic modulator (the butyl group) with a highly versatile synthetic handle (the nitro group). The facile conversion of the nitro group to an amine provides a gateway to a rich and diverse chemical space, enabling the synthesis of novel compounds for biological screening. A thorough understanding of its properties, synthesis, and reactivity allows scientists to effectively leverage this molecule in the complex, multi-step campaigns that define modern drug discovery.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 81555, **1-Butyl-2-nitrobenzene**. PubChem. Available at: [\[Link\]](#)
- National Institute of Standards and Technology. 1-tert-Butyl-2-nitrobenzene. NIST Chemistry WebBook. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 74674, 1-(1,1-Dimethylethyl)-2-nitrobenzene. PubChem. Available at: [\[Link\]](#)

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 86858, 1-(1-Methylpropyl)-2-nitrobenzene. PubChem. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 77691, 1,3,5-Tri-tert-butyl-2-nitrobenzene. PubChem. Available at: [\[Link\]](#)
- SpectraBase. 1-NITRO-2,4,6-TRI-tert-BUTYLBENZENE. SpectraBase. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 88632, 1-Butyl-4-nitrobenzene. PubChem. Available at: [\[Link\]](#)
- Carl Roth.
- To cite this document: BenchChem. [Introduction: Situating 1-Butyl-2-nitrobenzene in Synthetic Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266369/docs#introduction-situating-1-butyl-2-nitrobenzene-in-synthetic-chemistry\]](https://www.benchchem.com/product/b1266369/docs#introduction-situating-1-butyl-2-nitrobenzene-in-synthetic-chemistry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)